

# An In-depth Technical Guide to 3-Isopropenylpimeloyl-CoA

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## Compound of Interest

Compound Name: 3-isopropenylpimeloyl-CoA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure of **3-isopropenylpimeloyl-CoA**, a complex acyl-coenzyme A molecule. The information is curated for professionals engaged in biochemical research and drug development.

## Chemical Structure and Properties

**3-Isopropenylpimeloyl-CoA** is an acyl-CoA derivative formed from the formal condensation of the thiol group of coenzyme A with the carboxyl group of 3-isopropenylpimelic acid<sup>[1]</sup>. Its structure is characterized by a seven-carbon pimeloyl backbone, substituted with an isopropenyl group at the third carbon position, and linked to a coenzyme A moiety via a thioester bond.

## Structural Diagram

The following diagram illustrates the key functional components of the **3-isopropenylpimeloyl-CoA** molecule, highlighting the Coenzyme A, the pimeloyl linker, and the isopropenyl group.

Caption: Simplified structure of **3-isopropenylpimeloyl-CoA**.

## Quantitative Data

The following table summarizes the key quantitative properties of **3-isopropenylpimeloyl-CoA** as identified from public chemical databases.

Property	Value	Source
Molecular Formula	C31H50N7O19P3S	[1][2]
Molecular Weight	949.8 g/mol	[1]
Monoisotopic Mass	949.20953 Da	[2]
IUPAC Name	5-[2-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propanoylamino]ethylsulfanyl]-2-oxoethyl]-6-methylhept-6-enoic acid	[1]
Synonyms	3-Isopropenylpimelyl-coenzyme A, 3-isopropenylpimeloyl-coenzyme A	[1][3]
ChEBI ID	CHEBI:37439	[1]

## Synthesis and Metabolism

Detailed experimental protocols for the chemical synthesis of **3-isopropenylpimeloyl-CoA** are not readily available in the surveyed literature. General methods for the synthesis of CoA esters have been described, which typically involve the acylation of Coenzyme A[4]. However, a specific application of these methods to 3-isopropenylpimelic acid has not been detailed.

Information regarding the specific metabolic pathways involving **3-isopropenylpimeloyl-CoA** is also limited. While it is structurally related to intermediates in fatty acid and polyketide metabolism, its precise biological role, the enzymes responsible for its synthesis and degradation, and its involvement in signaling pathways have not been well-characterized in the

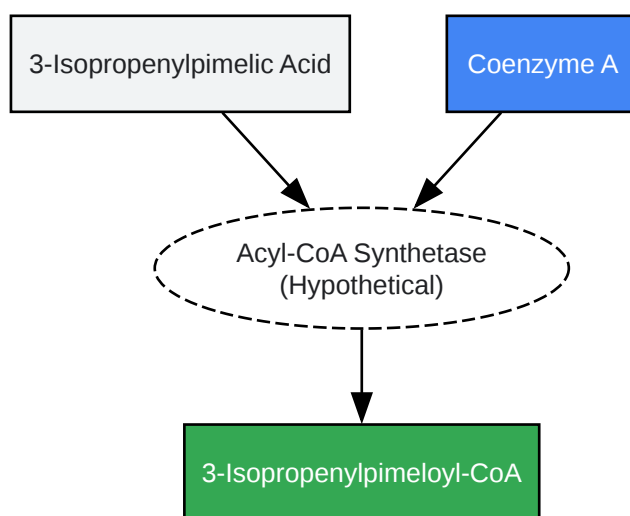
available scientific literature. It is known to be an acyl-CoA, a class of molecules central to many metabolic processes[3][5]. Further research is required to elucidate the specific biological context of **3-isopropenylpimeloyl-CoA**.

## Experimental Protocols

Due to the limited information on the synthesis and metabolic role of **3-isopropenylpimeloyl-CoA**, no specific, validated experimental protocols for its study are available in the provided search results. Researchers interested in this molecule may need to adapt general protocols for the analysis of other acyl-CoA thioesters.

## Logical Relationships and Workflows

Given the absence of defined metabolic or signaling pathways for **3-isopropenylpimeloyl-CoA**, a diagrammatic representation of its logical relationships or experimental workflows cannot be constructed at this time. The fundamental known relationship is its formation from 3-isopropenylpimelic acid and Coenzyme A.



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Caption: Hypothetical enzymatic synthesis of **3-isopropenylpimeloyl-CoA**.

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## References

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